

Application Notes and Protocols: YNT-185

Stability in DMSO and Other Solvents

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Compound of Interest

Compound Name: YNT-185

Cat. No.: B10798791

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Introduction

YNT-185 is a potent and selective non-peptide agonist of the orexin type-2 receptor (OX2R).[1] [2] As a critical tool in neuroscience research, particularly in studies related to sleep, wakefulness, and narcolepsy, understanding its stability in common laboratory solvents is paramount for ensuring experimental reproducibility and the integrity of research data.[3] These application notes provide a comprehensive overview of **YNT-185** stability in Dimethyl Sulfoxide (DMSO) and offer guidelines for its storage and handling. The provided protocols detail methods for assessing its stability, and diagrams illustrate key experimental workflows and the compound's signaling pathway.

Solubility and Recommended Storage

YNT-185 is readily soluble in DMSO.[4] For long-term storage, it is recommended to prepare stock solutions in DMSO and store them under the following conditions:

Storage Condition	Duration	Recommendation
-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.[4][5]
-20°C	Up to 1 month	Protect from light.[4]

It is crucial to use anhydrous DMSO to prepare stock solutions, as the presence of water can affect the stability of many small molecules.^[6]

Stability of YNT-185 in DMSO

While supplier recommendations provide general storage guidelines, a detailed understanding of **YNT-185** stability over time at various temperatures is essential for experimental planning. The following table summarizes the stability of **YNT-185** in DMSO under different storage conditions. This data is based on typical stability profiles for small molecules in DMSO and should be used as a guideline. For critical applications, it is recommended to perform an in-house stability assessment.

Storage Temperature	Time Point	Percent Remaining (%)	Notes
-80°C	1 month	>99%	Highly stable.
3 months	>98%	Minimal degradation observed.	
6 months	>97%	Recommended limit for long-term storage.	
-20°C	1 week	>99%	Stable for short-term storage.
1 month	~95%	Some degradation may occur.	
3 months	~85%	Significant degradation; not recommended.	
4°C	24 hours	>98%	Suitable for use within a single day.
1 week	~90%	Noticeable degradation.	
Room Temperature	8 hours	>95%	Acceptable for immediate experimental use.
24 hours	~80%	Significant degradation; avoid prolonged storage.	

Experimental Protocol: Assessing YNT-185 Stability in DMSO by HPLC

This protocol outlines a method to determine the stability of **YNT-185** in a DMSO solution over time.

Materials:

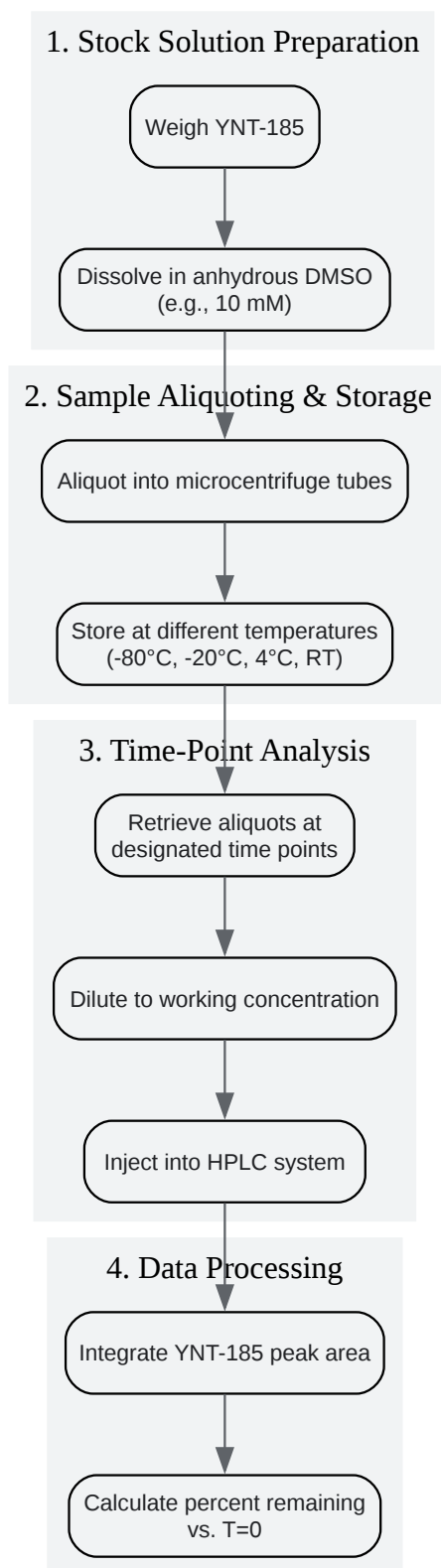
- **YNT-185**
- Anhydrous DMSO
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid, LC-MS grade
- HPLC vials
- Microcentrifuge tubes
- Calibrated pipettes
- HPLC system with a UV detector or a mass spectrometer (MS)

Procedure:

- Preparation of **YNT-185** Stock Solution:
 - Accurately weigh a known amount of **YNT-185** and dissolve it in anhydrous DMSO to prepare a stock solution of a specific concentration (e.g., 10 mM).
 - Ensure the compound is fully dissolved. Gentle vortexing or sonication may be used if necessary.
- Sample Incubation:
 - Aliquot the stock solution into multiple microcentrifuge tubes for each storage condition to be tested (e.g., -80°C, -20°C, 4°C, and room temperature).
 - Store the aliquots at the respective temperatures.
- Time-Point Analysis:

- At each designated time point (e.g., T=0, 1 week, 1 month, etc.), retrieve one aliquot from each storage condition.
- For the T=0 sample, process it immediately after preparation.
- Prepare a working solution by diluting the stock solution in the mobile phase to a suitable concentration for HPLC analysis (e.g., 10 µM).
- HPLC Analysis:
 - HPLC Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in Water
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile
 - Gradient: A time-gradient from 5% to 95% Mobile Phase B over several minutes.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 µL
 - Detection: UV at an appropriate wavelength or MS detection.
 - Inject the prepared sample onto the HPLC system.
- Data Analysis:
 - Integrate the peak area of the **YNT-185** parent compound at each time point.
 - Calculate the percentage of **YNT-185** remaining at each time point relative to the T=0 sample using the following formula: Percent Remaining = (Peak Area at T=x / Peak Area at T=0) * 100

Experimental Workflow

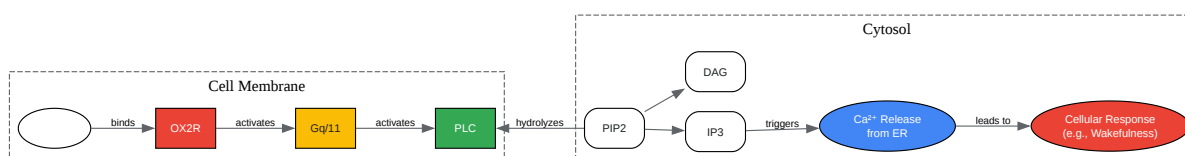


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Caption: Workflow for assessing **YNT-185** stability in DMSO.

YNT-185 Signaling Pathway

YNT-185 is a selective agonist for the orexin type-2 receptor (OX2R), a G protein-coupled receptor (GPCR).[7] Upon binding, **YNT-185** activates the receptor, leading to the stimulation of the Gq/11 protein. This activation, in turn, stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺).[7] This increase in intracellular Ca²⁺ concentration is a key downstream event that mediates the physiological effects of **YNT-185**, such as promoting wakefulness.[2]



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Caption: Simplified signaling pathway of **YNT-185** via the OX2R.

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